

Stability issues of Acid yellow 61 in solution

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Compound of Interest

Compound Name: Acid yellow 61

Cat. No.: B15622547

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Technical Support Center: Acid Yellow 61

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Acid Yellow 61**. The information is presented in a question-and-answer format to directly address potential stability issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Acid Yellow 61** and what are its general properties?

Acid Yellow 61 is a monoazo acid dye. Its key properties are summarized in the table below.

Property	Value
CI Name	Acid Yellow 61
CAS Number	12217-38-8
Molecular Formula	C ₂₄ H ₂₀ Cl ₂ N ₅ NaO ₆ S ₂
Molecular Weight	632.47 g/mol
Appearance	Yellow powder
Water Solubility	35 g/L at 90°C[1][2]

Q2: What are the recommended storage and handling conditions for **Acid Yellow 61**?

- **Storage:** Keep the container tightly sealed and protected from direct sunlight. Store in a dry, cool, and well-ventilated area.[3] For long-term storage of the powder, -20°C is recommended. In solvent, store at -80°C for up to one year.
- **Handling:** Avoid creating dust.[3] Do not breathe dust. Avoid contact with skin, eyes, and personal clothing.[4][5] Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[3][4] Wash hands thoroughly after handling.[4][5]

Q3: How does pH affect the color and stability of **Acid Yellow 61** solutions?

The color of an **Acid Yellow 61** solution can be influenced by pH. Its aqueous solution is typically a greenish-light yellow. Adding hydrochloric acid results in a "tender yellow" color.[1][2] When sodium hydroxide is added, the solution also turns "tender yellow" but may become slightly cloudy, suggesting potential precipitation or aggregation at alkaline pH.[1][2] For many acid dyes, a weakly acidic to neutral pH range (pH 4-7) is often optimal for stability in solution.

Q4: Is **Acid Yellow 61** sensitive to metal ions?

Yes, **Acid Yellow 61** is sensitive to copper and iron ions.[1] The presence of these ions in your solution can affect the dye's properties and stability. It is advisable to use high-purity water and avoid metal containers or spatulas that could introduce these contaminants.

Troubleshooting Guide

This guide addresses common stability issues you might encounter when working with **Acid Yellow 61** in solution.

Problem 1: My **Acid Yellow 61** solution appears cloudy or has precipitated.

Potential Cause	Troubleshooting Step
Poor Solubility	Ensure you have not exceeded the solubility limit, especially at room temperature. The solubility is significantly higher at 90°C (35 g/L). [1][2] Gentle warming may help dissolve the dye. For organic solvents, solubility can vary greatly.
Incorrect pH	The solution can become cloudy in the presence of sodium hydroxide.[1][2] Check the pH of your solution. Adjust towards a neutral or slightly acidic pH if your experimental conditions allow.
Contamination	The presence of multivalent metal ions (e.g., Ca^{2+} , Mg^{2+}) from hard water can sometimes cause precipitation of anionic dyes. Use deionized or distilled water for solution preparation.

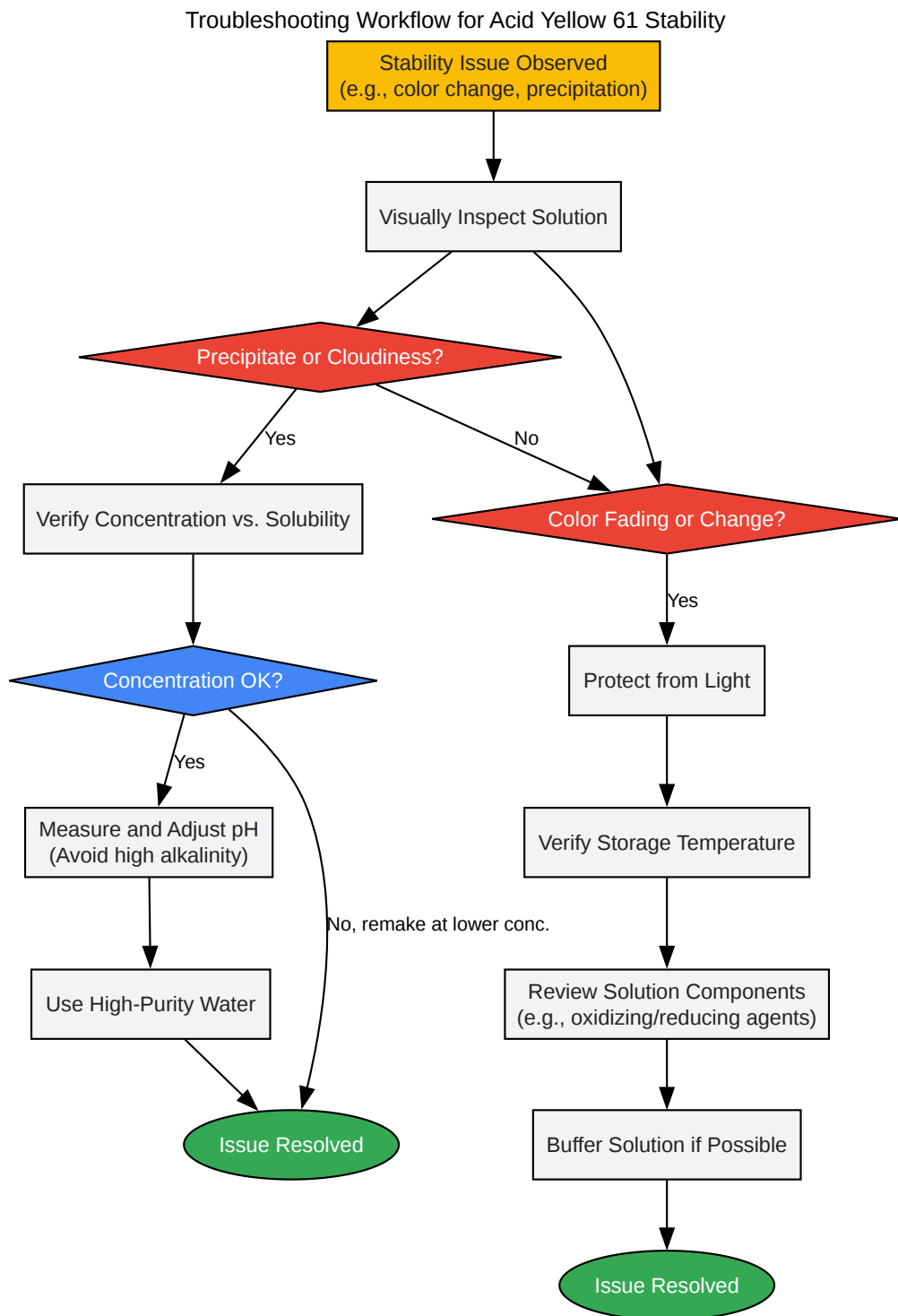
Problem 2: The color of my **Acid Yellow 61** solution is fading or changing over time.

Potential Cause	Troubleshooting Step
Photodegradation	Acid dyes can be susceptible to degradation upon exposure to light. Protect your solutions from light by using amber vials or covering the containers with aluminum foil. Prepare fresh solutions as needed and avoid long-term storage of dilute solutions in direct light.
Chemical Degradation	Strong oxidizing or reducing agents can degrade the dye. Ensure that other components in your solution are compatible with Acid Yellow 61. The presence of reactive species like hydroxyl radicals (e.g., from H ₂ O ₂ in the presence of metal ions) can lead to degradation.
Temperature Instability	While moderate heating can aid dissolution, prolonged exposure to high temperatures may accelerate degradation. Store stock solutions at recommended temperatures (e.g., 4°C for short-term, -20°C or -80°C for long-term).
pH Shift	A change in the pH of the solution during storage or use could lead to a color shift. Buffer your solution if your experimental design permits, to maintain a stable pH.

Problem 3: I am seeing inconsistent results in my assays using **Acid Yellow 61**.

Potential Cause	Troubleshooting Step
Solution Instability	Prepare fresh dilutions of Acid Yellow 61 from a stock solution for each experiment to ensure consistent concentrations.
Interaction with other components	Acid Yellow 61 may interact with other molecules in your assay, affecting its properties. Perform control experiments to assess any potential interactions.
Inaccurate Concentration	Verify the concentration of your stock solution using spectrophotometry and Beer-Lambert's law, using a freshly prepared standard curve.

Below is a logical workflow for troubleshooting general stability issues with **Acid Yellow 61**.



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Caption: Troubleshooting workflow for **Acid Yellow 61** stability issues.

Experimental Protocols

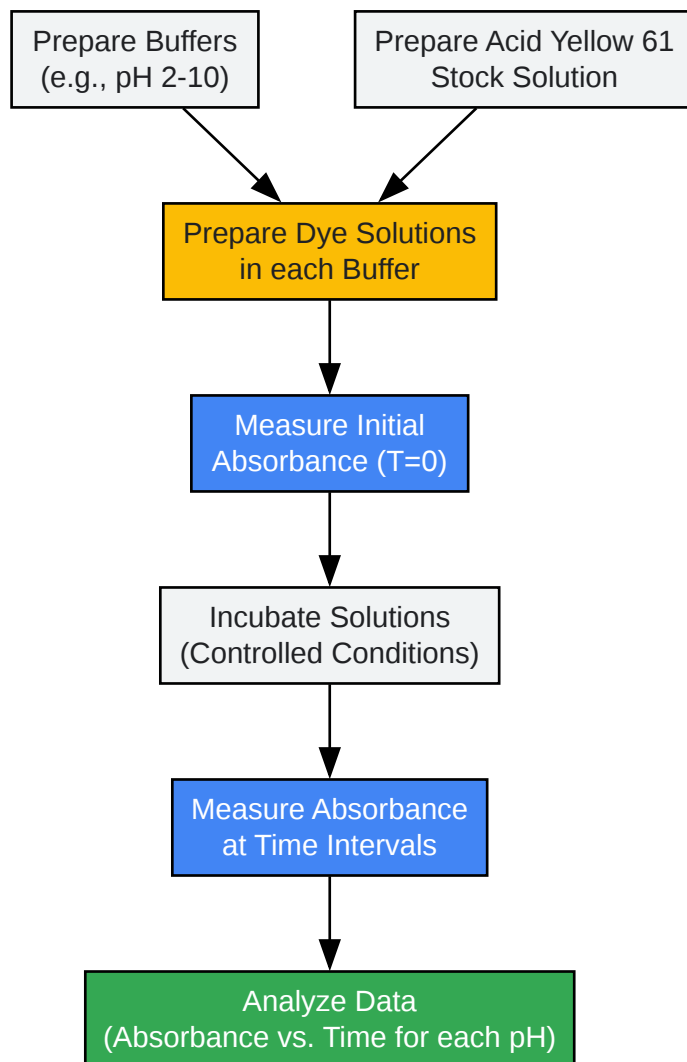
The following are general protocols that can be adapted to assess the stability of **Acid Yellow 61** in your specific experimental conditions.

Protocol 1: Assessing pH Stability

This protocol allows for the determination of the optimal pH range for the stability of **Acid Yellow 61** in an aqueous solution.

- **Preparation of Buffers:** Prepare a series of buffers covering a pH range of interest (e.g., pH 2 to 10). Use buffers that are compatible with your downstream applications (e.g., citrate, phosphate, Tris, glycine).
- **Preparation of Dye Solutions:** Prepare a stock solution of **Acid Yellow 61** in high-purity water. Add a small aliquot of the stock solution to each buffer to achieve the desired final concentration (e.g., 10 μ M). Ensure the volume of the dye stock is small enough not to significantly alter the pH of the buffer.
- **Initial Absorbance Measurement:** Immediately after preparation, measure the UV-Visible absorbance spectrum (e.g., from 300 to 700 nm) of each solution. Record the absorbance at the wavelength of maximum absorbance (λ_{max}).
- **Incubation:** Store the solutions under controlled conditions (e.g., at room temperature, protected from light).
- **Time-course Measurements:** At regular intervals (e.g., 1, 2, 4, 8, 24 hours), measure the absorbance spectra of the solutions.
- **Data Analysis:** Plot the absorbance at λ_{max} as a function of time for each pH. A stable solution will show minimal change in absorbance over time.

Workflow for Assessing pH Stability of Acid Yellow 61



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Caption: Experimental workflow for assessing the pH stability of **Acid Yellow 61**.

Protocol 2: Assessing Photostability

This protocol helps determine the sensitivity of **Acid Yellow 61** to light exposure.

- **Prepare Dye Solution:** Prepare a solution of **Acid Yellow 61** in a suitable solvent or buffer at a known concentration.
- **Divide Sample:** Divide the solution into two sets of transparent vials.
- **Light Exposure:** Expose one set of vials to a controlled light source (e.g., a UV lamp or a specific wavelength of light relevant to your experimental setup).
- **Dark Control:** Wrap the second set of vials completely in aluminum foil to serve as a dark control.
- **Incubation:** Place both sets of vials at a constant temperature.
- **Time-course Measurements:** At regular time intervals, take an aliquot from one "light-exposed" and one "dark control" vial and measure the absorbance spectrum.
- **Data Analysis:** Compare the change in absorbance at λ_{max} for the light-exposed samples to the dark controls. A significant decrease in absorbance in the light-exposed samples indicates photodegradation.

Protocol 3: Determining Solubility in Organic Solvents

This gravimetric method can be used to quantify the solubility of **Acid Yellow 61** in various organic solvents.

- **Preparation of Saturated Solution:** Add an excess amount of **Acid Yellow 61** powder to a known volume of the desired organic solvent in a sealed vial.
- **Equilibration:** Agitate the mixture at a constant temperature for a sufficient time (e.g., 24 hours) to ensure equilibrium is reached.
- **Phase Separation:** Allow the vial to stand undisturbed for the solid to settle. Alternatively, centrifuge the vial to pellet the excess solid.
- **Filtration:** Carefully filter a known volume of the supernatant through a syringe filter (e.g., 0.22 μm) into a pre-weighed container. This step removes any undissolved particles.

- **Solvent Evaporation:** Evaporate the solvent from the filtered solution under a stream of nitrogen or in a vacuum oven at a temperature that will not degrade the dye.
- **Mass Determination:** Once the solvent is completely removed, weigh the container with the dried dye residue.
- **Calculation:** Calculate the solubility by subtracting the initial weight of the container from the final weight and dividing by the volume of the filtered solution.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. ACID YELLOW 61|CAS NO.12217-38-8 [chinainterdyes.com]
- 3. jerrysartarama.com [jerrysartarama.com]
- 4. dharma-s3.amazonaws.com [dharma-s3.amazonaws.com]
- 5. sds.metasci.ca [sds.metasci.ca]
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